

2-Ethoxyphenol: A Comprehensive Technical Guide on its Discovery and History

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Compound of Interest

Compound Name: 2-Ethoxyphenol

Cat. No.: B1204887

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethoxyphenol, also known by its historical name 'guaithol', is an aromatic organic compound with the chemical formula $C_8H_{10}O_2$. Structurally, it is the ethyl ether of catechol, placing it in the family of phenolic ethers. This compound has garnered significant interest across various scientific and industrial domains due to its versatile chemical properties and applications. It serves as a crucial intermediate in the synthesis of fine chemicals, most notably as a precursor to ethyl vanillin, a widely used flavoring agent.^{[1][2][3][4]} Furthermore, its utility extends to the pharmaceutical and agrochemical industries as a building block for more complex molecules.^[5] This in-depth technical guide provides a comprehensive overview of the discovery, history, synthesis, and key properties of **2-Ethoxyphenol**, tailored for researchers, scientists, and professionals in drug development.

Historical Context and Discovery

While a definitive record of the first synthesis and the individual discoverer of **2-Ethoxyphenol** remains elusive in readily available literature, its history is intrinsically linked to the development of synthetic organic chemistry and the flavor and fragrance industry in the latter half of the 19th century. The structural similarity to guaiacol (2-methoxyphenol), which was first isolated from guaiacum resin by A. Sobrero in 1843, suggests that its ethyl counterpart, "guaithol," was likely synthesized shortly after the development of reliable etherification methods.

The Williamson ether synthesis, developed by Alexander Williamson in 1850, provided a general and effective method for preparing ethers from an alkoxide and an alkyl halide. This reaction was a cornerstone in establishing the structure of ethers and would have been a viable route for the early synthesis of **2-Ethoxyphenol** from catechol. The rise of the synthetic flavor industry, which began in the 1850s, spurred the creation of a wide array of aromatic compounds. Vanillin, the primary component of vanilla flavor, was first synthesized in the 1870s, and the quest for similar and more potent flavorants likely led to the synthesis of related structures like **2-Ethoxyphenol**.

Early industrial production methods for phenolic ethers often involved the alkylation of phenols using alkyl sulfates or halides. A notable patent from 1966 details a process for producing both methoxyphenol (guaiacol) and ethoxyphenol, highlighting its industrial relevance by that period. The historical nomenclature "guaiethol" and "catechol monoethyl ether" clearly indicates its recognized relationship to both guaiacol and catechol.

Physicochemical Properties

2-Ethoxyphenol is a colorless to pale yellow liquid or a low-melting solid with a characteristic smoky, vanilla-like aroma. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₀ O ₂	
Molecular Weight	138.16 g/mol	
CAS Number	94-71-3	
Melting Point	20-25 °C	
Boiling Point	216-217 °C	
Density	1.09 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.529	
Flash Point	91 °C (closed cup)	
Water Solubility	9 g/L at 20 °C	
pKa	10.11	
Vapor Pressure	0.081 mmHg at 25°C	

Synthesis of 2-Ethoxyphenol

Several synthetic routes to **2-Ethoxyphenol** have been developed, with the choice of method often depending on factors such as precursor availability, desired yield and purity, and environmental considerations. The most common starting material is catechol.

Williamson Ether Synthesis from Catechol

This classic method involves the mono-ethylation of catechol using an ethylating agent in the presence of a base.

Experimental Protocol:

- **Reactants:** Catechol, an ethylating agent (e.g., diethyl sulfate, ethyl chloride, or ethyl bromide), and a base (e.g., sodium hydroxide, potassium hydroxide).
- **Solvent:** Typically a polar aprotic solvent like ethanol, or a two-phase system with a phase-transfer catalyst.

- Procedure:
 - Catechol is dissolved in the chosen solvent, and the base is added to form the corresponding phenoxide.
 - The ethylating agent is then added, often dropwise, to control the exothermic reaction.
 - The reaction mixture is stirred at a specific temperature for a set duration to ensure complete reaction.
 - Upon completion, the reaction mixture is worked up by extraction and washing to remove unreacted starting materials and byproducts.
 - The crude product is then purified, typically by distillation under reduced pressure.

A comparative summary of different ethylating agents used in the Williamson ether synthesis of **2-Ethoxyphenol** is provided in Table 2.

Ethylating Agent	Base	Catalyst	Solvent	Yield (%)	Purity (%)	Reference
Diethyl Sulfate	Sodium Hydroxide	-	Toluene/Water	~47%	99.4	
Ethyl Chloride	Sodium Hydroxide	Tetrabutylammonium bromide	Toluene/Water	86%	≥98.0	
Diethyl Carbonate	Inorganic Base	Crown Ether	Micro-reactor	-	-	

O-Aminophenylene Ether Method

An older, more traditional method involves the diazotization of o-aminophenetole followed by hydrolysis.

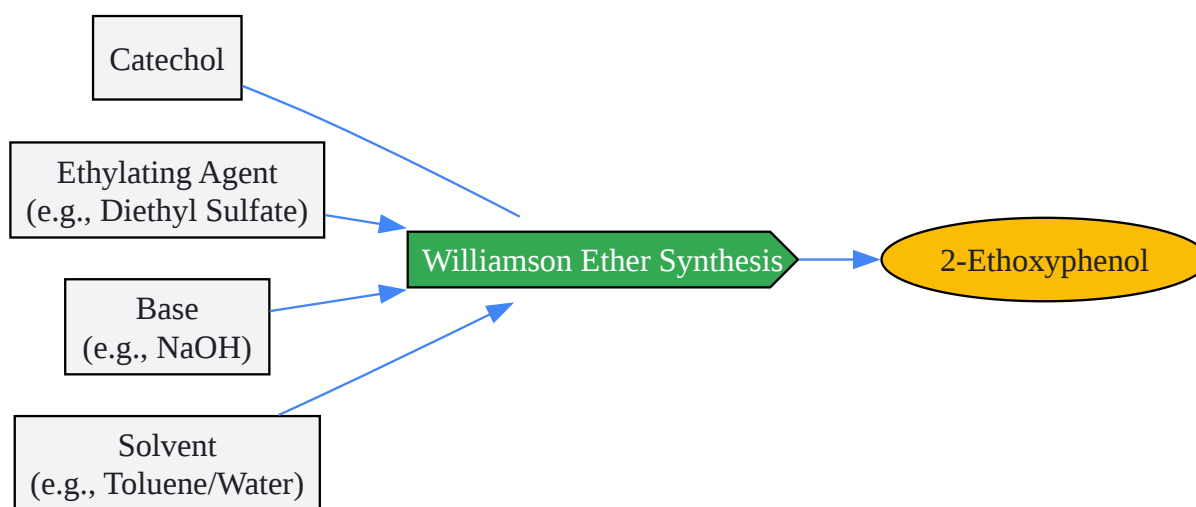
Experimental Protocol:

- Reactants: o-Aminophenetole, sodium nitrite, sulfuric acid, and copper sulfate.

- Procedure:
 - o-Aminophenetole is diazotized with sodium nitrite at low temperatures in the presence of sulfuric acid.
 - The resulting diazonium salt is then hydrolyzed in the presence of a copper sulfate catalyst to yield **2-Ethoxyphenol**.
 - The product is isolated and purified through extraction and distillation.

While this method is reported to give high yields, it involves a longer process and generates significant waste, making it less environmentally friendly compared to the catechol-based routes.

Synthesis Pathway Diagram



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Caption: Williamson Ether Synthesis of **2-Ethoxyphenol** from Catechol.

Applications

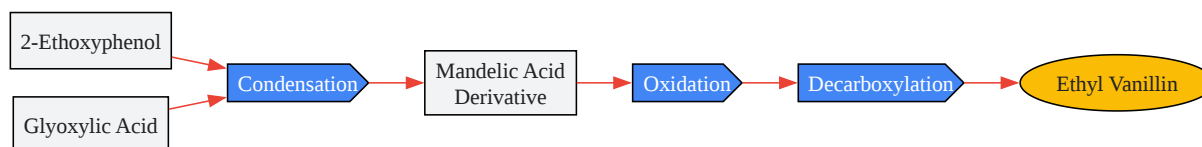
The primary application of **2-Ethoxyphenol** is as a key intermediate in the production of ethyl vanillin, a synthetic flavoring agent with a more potent vanilla flavor than vanillin itself. The

synthesis involves the reaction of **2-Ethoxyphenol** with glyoxylic acid, followed by oxidation and decarboxylation.

Beyond its role in the flavor industry, **2-Ethoxyphenol** is utilized in:

- **Fragrances:** Its pleasant, smoky, and vanilla-like aroma makes it a valuable component in various fragrance formulations.
- **Pharmaceuticals:** It serves as a building block for the synthesis of more complex active pharmaceutical ingredients (APIs).
- **Agrochemicals:** It is used as a precursor in the development of new pesticides and herbicides.
- **Polymers and Resins:** It can be incorporated into polymers to enhance their properties.

Ethyl Vanillin Synthesis Pathway



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